

# The Solubility of 4-Bromoaniline in Organic Solvents: An In-depth Technical Guide

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Compound of Interest					
Compound Name:	4-Bromoaniline				
Cat. No.:	B143363	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-bromoaniline** in various organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, pharmaceutical development, and materials science. This document offers a compilation of available solubility data, detailed experimental protocols for its determination, and a discussion of the key factors influencing its solubility.

#### Introduction to 4-Bromoaniline

**4-Bromoaniline** (CAS No: 106-40-1), a substituted aromatic amine, is a crystalline solid at room temperature. Its molecular structure, featuring a benzene ring, an amino group (-NH<sub>2</sub>), and a bromine atom, dictates its physicochemical properties, including its solubility in different media. The interplay between the polar amino group capable of hydrogen bonding and the largely nonpolar bromophenyl group results in a varied solubility profile across different organic solvents. This compound serves as a crucial intermediate in the synthesis of various dyes, pharmaceuticals, and agrochemicals.[1][2]

# **Quantitative Solubility Data**

Precise quantitative solubility data for **4-bromoaniline** across a wide range of organic solvents and temperatures is not extensively documented in publicly available literature. However, based on various technical data sheets and chemical handbooks, a qualitative and semi-quantitative understanding can be established. The following table summarizes the available



data. For comparative purposes, qualitative solubility information for aniline is also included, as its structural similarity provides useful context.

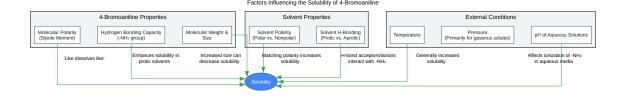
Solvent	Solvent Type	4- Bromoaniline Solubility	Aniline Solubility	Reference
Water	Protic	Insoluble to Sparingly Soluble (<0.1 g/100 mL at 23°C)	Sparingly Soluble (~3.6 g/100 mL at 20°C)	[3][4]
Ethanol	Protic	Soluble (0.5 g in 10 mL)	Miscible	[4]
Methanol	Protic	Soluble	Miscible	[5]
Diethyl Ether	Ethereal	Soluble	Miscible	[3]
Acetone	Aprotic Ketone	Soluble	Miscible	[2]
Chloroform	Halogenated	Sparingly Soluble to Soluble	Soluble	[6][7]
Ethyl Acetate	Ester	Soluble	Soluble	[5]
Toluene	Aromatic	Soluble	Soluble	[5]
Hexane	Aliphatic	Sparingly Soluble	Sparingly Soluble	[5]

Note: "Soluble" indicates that a significant amount of solute dissolves in the solvent, while "Sparingly Soluble" suggests that only a small amount dissolves. "Miscible" means the substances are completely soluble in each other at all proportions. The quantitative value for **4-bromoaniline** in ethanol is a key data point.[4] The solubility of aniline is provided for indicative purposes.[8]

# **Factors Influencing Solubility**



The solubility of **4-bromoaniline** is governed by several interconnected factors. A clear understanding of these allows for the prediction of its behavior in different solvent systems.



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Caption: Key factors influencing the solubility of 4-bromoaniline.

## **Experimental Protocol for Solubility Determination**

The following section details a robust gravimetric method for the quantitative determination of **4-bromoaniline** solubility in an organic solvent.

## **Materials and Equipment**

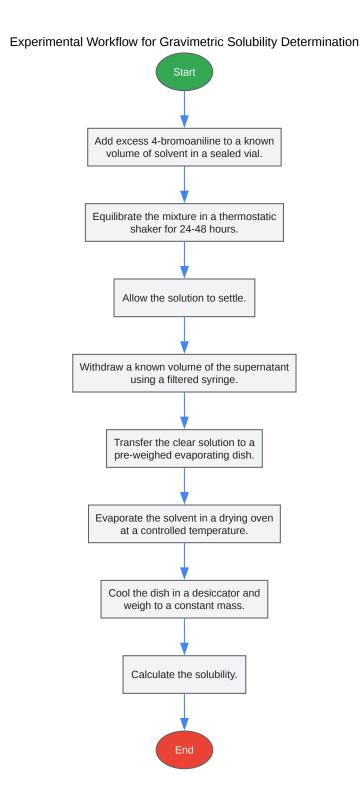
- 4-Bromoaniline (analytical grade)
- Selected organic solvents (HPLC grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Vials with screw caps



- Syringe filters (0.45 μm, solvent-compatible)
- Syringes
- Beakers and evaporating dishes
- Drying oven

# **Experimental Workflow**





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Caption: Workflow for determining 4-bromoaniline solubility.



### **Step-by-Step Procedure**

- Preparation of Saturated Solution:
  - Add an excess amount of **4-bromoaniline** to a vial containing a known volume (e.g., 10 mL) of the chosen organic solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
  - Allow the mixture to equilibrate for 24-48 hours with continuous agitation.
- Sample Collection:
  - After equilibration, cease agitation and allow the undissolved solid to settle.
  - Carefully withdraw a precise volume (e.g., 5 mL) of the clear supernatant using a syringe fitted with a solvent-compatible 0.45 μm filter. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis:
  - Transfer the filtered solution into a pre-weighed, clean, and dry evaporating dish.
  - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the 4-bromoaniline (e.g., 60-80°C).
  - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
  - Weigh the dish containing the dried 4-bromoaniline residue on an analytical balance.
  - Repeat the drying and weighing process until a constant mass is achieved.

#### **Data Calculation**



The solubility (S) in g/100 mL can be calculated using the following formula:

S (g/100 mL) = [(Mass of dish + residue) - (Mass of empty dish)] / (Volume of supernatant withdrawn) \* 100

### Conclusion

While a comprehensive quantitative dataset for the solubility of **4-bromoaniline** in a wide array of organic solvents remains to be fully established in the literature, this guide provides a solid foundation based on available qualitative and semi-quantitative data. The provided experimental protocol offers a reliable method for researchers to determine precise solubility values tailored to their specific needs. A thorough understanding of the factors influencing solubility, as outlined herein, is paramount for the effective use of **4-bromoaniline** in research and development, particularly in the pharmaceutical and chemical industries.

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